

An In-depth Technical Guide to 5-Chloro-8-methoxyquinolin-4-ol

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Compound of Interest

Compound Name: 5-Chloro-8-methoxyquinolin-4-ol

CAS No.: 1153084-29-7

Cat. No.: B15068477

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **5-Chloro-8-methoxyquinolin-4-ol**, a quinoline derivative of interest in medicinal chemistry and materials science. This document will detail its molecular characteristics, synthesis, and analytical data, offering a valuable resource for researchers engaged in drug discovery and development.

Core Molecular Attributes

5-Chloro-8-methoxyquinolin-4-ol, also known by its synonym 5-Chloro-4-hydroxy-8-methoxyquinoline, is a halogenated and methoxylated derivative of the quinoline scaffold. The presence of the chloro, methoxy, and hydroxyl functional groups imparts specific chemical properties that are of interest for further molecular design and synthesis.

A summary of its key molecular and physical properties is presented in the table below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₈ ClNO ₂	[1], [2]
Molecular Weight	209.63 g/mol	[1], [2]
CAS Number	1153084-29-7	[1], [2]
Predicted Boiling Point	355.3 ± 42.0 °C	[1]
Predicted Density	1.326 ± 0.06 g/cm ³	[1]
Hydrogen Bond Donors	1	[1], [2]
Hydrogen Bond Acceptors	3	[1], [2]

Synthesis and Structural Elucidation

While specific experimental details for the synthesis of **5-Chloro-8-methoxyquinolin-4-ol** are not widely published, its structure suggests that it can be prepared from derivatives of 8-hydroxyquinoline or through the cyclization of appropriately substituted anilines. A plausible synthetic approach would involve the methylation of the hydroxyl group of a precursor like 5-chloro-8-hydroxyquinoline, followed by the introduction of the hydroxyl group at the 4-position.

The structural elucidation of this compound would rely on a combination of standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR would be critical for confirming the positions of the chloro, methoxy, and hydroxyl groups on the quinoline ring.
- Infrared (IR) Spectroscopy: The IR spectrum would show characteristic absorption bands for the O-H, C-O, C=C, and C-Cl bonds.
- Mass Spectrometry (MS): High-resolution mass spectrometry would confirm the exact molecular weight and elemental composition.

Potential Applications in Research and Development

Quinoline derivatives are a well-established class of compounds with a broad range of biological activities. They are core structures in a number of approved drugs and are frequently investigated in drug discovery programs.

The related compound, 5-chloro-8-hydroxyquinoline, is known for its antimicrobial, antifungal, and potential anticancer properties.[3] It is used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.[3] Specifically, it has shown in vitro activity against *Mycobacterium tuberculosis*.[4]

Given the structural similarities, **5-Chloro-8-methoxyquinolin-4-ol** is a promising candidate for investigation in several areas:

- **Antimicrobial and Antifungal Research:** The quinoline core, combined with the halogen substituent, suggests potential for antimicrobial and antifungal activity.
- **Anticancer Drug Discovery:** Many quinoline-based compounds have been investigated as anticancer agents. The specific substitution pattern of this molecule could offer novel interactions with biological targets.
- **Materials Science:** The ability of 8-hydroxyquinoline derivatives to chelate metal ions makes them interesting for the development of new materials with specific electronic or optical properties.

Experimental Protocols for Related Compounds

While a specific protocol for **5-Chloro-8-methoxyquinolin-4-ol** is not readily available, the synthesis of the related compound, 5-Chloro-8-hydroxyquinoline, provides a valuable reference. A general procedure for its synthesis via a Doebner-von Miller reaction is outlined below.[5]

Synthesis of 5-Chloro-8-hydroxyquinoline



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Caption: General workflow for the synthesis of 5-Chloro-8-hydroxyquinoline.

Step-by-Step Methodology:

- To a round-bottomed flask containing 4-chloro-2-aminophenol (~1 mmol), add a 1N HCl solution (82.5 mL).[5]
- Add acrolein diethyl acetal (2.5 mmol) to the reaction mixture.[5]
- Reflux the resulting solution at 111°C for 24 hours.[5]
- After cooling to room temperature, neutralize the solution to a pH of 7-8 by adding solid Na₂CO₃. [5]
- Extract the product with dichloromethane (3 x 100 mL).[5]
- Combine the organic layers and dry over anhydrous Na₂SO₄. [5]
- Evaporate the solvent under reduced pressure.[5]
- Purify the crude residue by column chromatography to yield the desired quinoline product.[5]

Conclusion

5-Chloro-8-methoxyquinolin-4-ol is a quinoline derivative with potential for further investigation in drug discovery and materials science. While detailed experimental data for this specific compound is limited in the public domain, its structural relationship to other biologically active quinolines suggests it is a compound of interest. The synthesis and characterization of this molecule would be a valuable contribution to the field, potentially unlocking new avenues for the development of novel therapeutics and functional materials.

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